

# A Comprehensive Technical Guide to the Physicochemical Properties of o-Nitroethylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylnitrobenzene

Cat. No.: B1329339

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of ortho-nitroethylbenzene (o-nitroethylbenzene). The information herein is intended to support research, development, and safety protocols involving this chemical intermediate. All quantitative data is presented in a clear, tabular format for ease of comparison, and relevant experimental methodologies are detailed.

## Core Physicochemical Properties of o-Nitroethylbenzene

o-Nitroethylbenzene, also known as 1-ethyl-2-nitrobenzene, is an aromatic nitro compound with the molecular formula  $C_8H_9NO_2$ .<sup>[1]</sup> It typically appears as a colorless to light yellow or green oily liquid.<sup>[1][2]</sup> This compound is a critical intermediate in the synthesis of various organic molecules, including those used in the production of agrochemicals, pharmaceuticals, and dyes.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physicochemical properties of o-nitroethylbenzene, compiled from various sources for comprehensive comparison.

Property	Value	Temperature (°C)	Pressure	Reference(s)
Molecular Weight	151.16 g/mol	-	-	[1][3][4]
Density	1.127 g/mL	25	-	[1]
1.1236 g/cm <sup>3</sup>	20	-	[2][3]	[1][5]
Melting Point	-13 to -10 °C	-	-	
-11 °C	-	-	[3]	
-12.3 °C	-	-	[2]	
Boiling Point	220 °C	-	Atmospheric	[3]
232.5 °C	-	Atmospheric	[1][2]	[1][5]
172-174 °C	-	18 mmHg	[1][5]	
Flash Point	109 °C	-	Closed Cup	
86 °C	-	-	[3]	[6]
Refractive Index	n <sub>20/D</sub> 1.537	20	-	[1][2]
Vapor Pressure	30.17 mmHg	25	-	[3]
Water Solubility	Insoluble	-	-	[1][3]
Solubility (Organic)	Soluble in ethanol, acetone, ether	-	-	[1][5]
Octanol/Water Partition Coeff. (logP)	2.94	-	-	[3]
2.7	-	-	[4]	

## Experimental Protocols

Detailed methodologies for the synthesis of o-nitroethylbenzene and the determination of its key physicochemical properties are crucial for reproducible research.

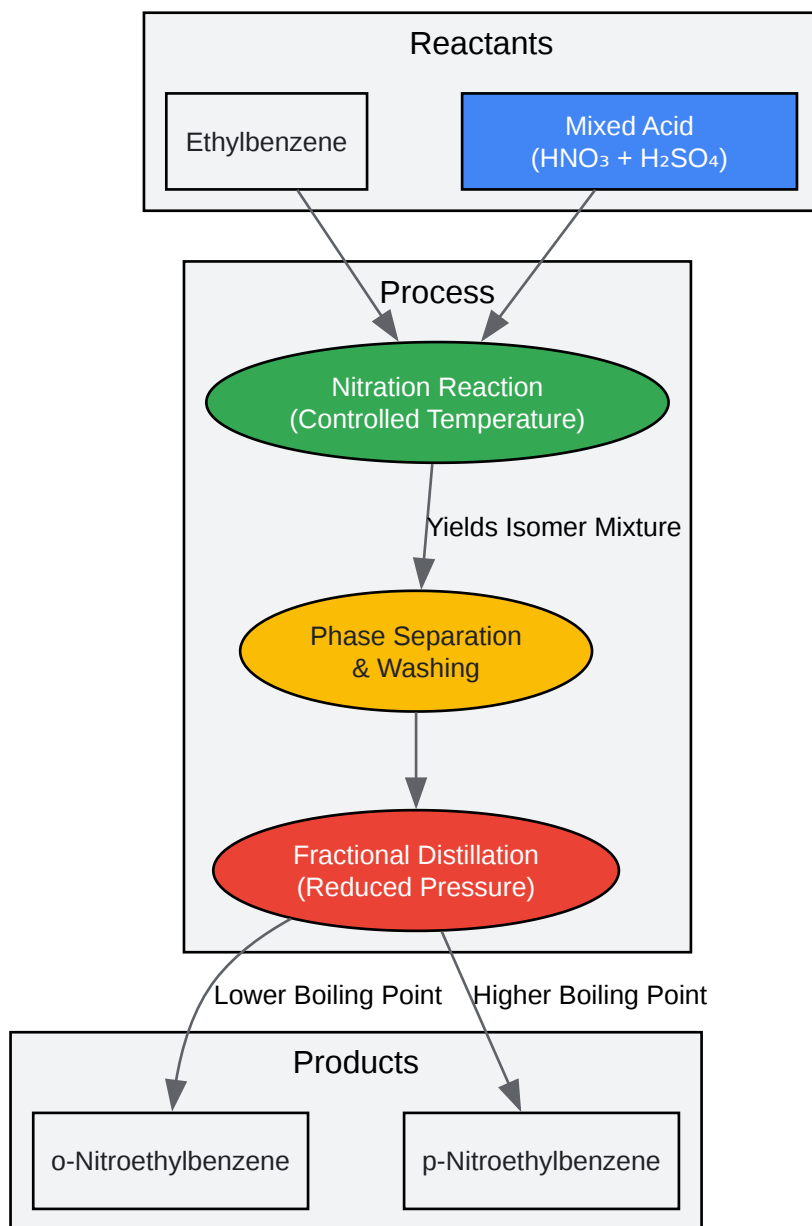
## Synthesis of o-Nitroethylbenzene

o-Nitroethylbenzene is typically synthesized via the electrophilic nitration of ethylbenzene.<sup>[1]</sup> This reaction yields a mixture of ortho- and para-nitroethylbenzene isomers, which are then separated.<sup>[1]</sup>

Methodology:

- **Preparation of Nitrating Mixture:** A mixed acid solution is prepared by carefully adding concentrated nitric acid ( $\text{HNO}_3$ ) to concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ). The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion ( $\text{NO}_2^+$ ).
- **Nitration Reaction:** Ethylbenzene is slowly added to the cooled nitrating mixture under vigorous stirring. The temperature of the reaction is carefully controlled, typically between 31-35°C, to prevent multiple nitrations and side reactions.<sup>[7]</sup>
- **Reaction Completion:** After the addition of ethylbenzene, the mixture is stirred for a period, for instance, at 40-50°C for one hour, to ensure the reaction goes to completion.<sup>[7]</sup>
- **Work-up:** The reaction mixture is then poured onto ice water, and the organic layer is separated. The organic layer is washed sequentially with water, a dilute sodium bicarbonate solution (to neutralize any remaining acid), and finally with water again.<sup>[7]</sup>
- **Separation of Isomers:** The resulting mixture of o-nitroethylbenzene and p-nitroethylbenzene is separated by fractional distillation under reduced pressure.<sup>[1][2]</sup> The difference in their boiling points allows for their isolation.

## Synthesis of o-Nitroethylbenzene

[Click to download full resolution via product page](#)

**Caption:** Workflow for the synthesis of o-nitroethylbenzene.

## Determination of Physicochemical Properties

Standard experimental methods are employed to determine the physicochemical properties of organic compounds like o-nitroethylbenzene.

- **Melting Point:** The melting point can be determined using a melting point apparatus, where a small sample in a capillary tube is heated at a controlled rate. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded.[\[8\]](#)
- **Boiling Point:** Simple distillation is the standard method for determining the boiling point of a liquid.[\[8\]](#) The liquid is heated in a flask, and the temperature of the vapor that is in equilibrium with the boiling liquid is measured by a thermometer. The stable temperature reading during distillation at a specific pressure is the boiling point.[\[8\]](#)
- **Density:** The density of a liquid can be determined by accurately measuring the mass of a known volume of the substance using a pycnometer or a calibrated pipette and a balance.[\[9\]](#)
- **Refractive Index:** A refractometer is used to measure the refractive index, which is a measure of how much the path of light is bent, or refracted, when it enters the substance. This is typically done at a standard temperature, such as 20°C, using the sodium D-line ( $n_{20/D}$ ).
- **Solubility:** Qualitative solubility tests involve mixing a small amount of the solute (o-nitroethylbenzene) with a solvent (e.g., water, ethanol) and observing whether it dissolves to form a homogeneous solution.[\[9\]](#) For quantitative measurements, techniques like spectroscopy or chromatography can be used to determine the concentration of the solute in a saturated solution.



*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*  
*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

- 1. 2-EthylNitrobenzene | 612-22-6 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. 1-Ethyl-2-nitrobenzene(612-22-6) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 4. 1-Ethyl-2-nitrobenzene | C8H9NO2 | CID 69156 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 2-EthylNitrobenzene CAS#: 612-22-6 [m.chemicalbook.com]
- 6. 1-Ethyl-2-nitrobenzene 2-Nitroethylbenzene [sigmaaldrich.com]
- 7. CN101250103A - Method for synthesizing ketoprofen by using ethylbenzene as raw material - Google Patents [patents.google.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. amherst.edu [amherst.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of o-Nitroethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329339#physicochemical-properties-of-o-nitroethylbenzene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)